

How to prepare NSC 15364 stock solution

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Compound of Interest

Compound Name: NSC 15364

Cat. No.: B1267512

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Technical Support Center: NSC 15364

This technical support center provides researchers, scientists, and drug development professionals with guidance on the preparation and handling of **NSC 15364** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **NSC 15364**?

A1: The recommended solvent for preparing a stock solution of **NSC 15364** is dimethyl sulfoxide (DMSO).^{[1][2]} It is advisable to use fresh, high-quality DMSO, as moisture can reduce the solubility of the compound.^[2]

Q2: What is the solubility of **NSC 15364** in DMSO?

A2: The solubility of **NSC 15364** in DMSO is quite high, with reported values of 48 mg/mL (198.11 mM) and 125 mg/mL (515.93 mM).^{[1][2]}

Q3: How should I properly store the **NSC 15364** stock solution?

A3: To ensure stability, it is recommended to aliquot the stock solution into smaller volumes and store them at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][3][4]} This practice helps to avoid repeated freeze-thaw cycles which can degrade the compound.^[1]

Q4: Can I store the powdered form of **NSC 15364**?

A4: Yes, the powdered form of **NSC 15364** can be stored at -20°C for up to 3 years.[\[2\]](#)

Troubleshooting Guide

Q1: My **NSC 15364** is not dissolving completely in DMSO. What should I do?

A1: If you encounter solubility issues, you can gently heat the solution to 37°C or use an ultrasonic bath to aid in dissolution.[\[1\]](#) Ensure you are using fresh, anhydrous DMSO as absorbed moisture can decrease solubility.[\[2\]](#)

Q2: I observed precipitation in my stock solution after storage. Is it still usable?

A2: Precipitation can occur, especially after freeze-thaw cycles. Before use, you can try to redissolve the precipitate by warming the vial to 37°C and vortexing. If the precipitate does not redissolve, it is recommended to prepare a fresh stock solution to ensure accurate concentration in your experiments.

Q3: I need to prepare a formulation for an in vivo experiment. How can I do this?

A3: For in vivo studies, you will likely need to prepare a formulation with co-solvents. A common method involves first dissolving **NSC 15364** in a minimal amount of DMSO to create a concentrated stock, and then further diluting it with a vehicle containing agents like PEG300, Tween-80, and saline or SBE-β-CD in saline.[\[3\]](#) It is crucial to add and mix each solvent sequentially to maintain clarity.[\[3\]](#) For oral administration, a homogeneous suspension can be prepared using CMC-Na.[\[2\]](#) It is recommended to prepare these working solutions freshly on the day of use.[\[3\]](#)

Experimental Protocols & Data

NSC 15364 Stock Solution Preparation

A detailed methodology for preparing a stock solution is as follows:

- **Weighing:** Accurately weigh the desired amount of **NSC 15364** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to achieve the desired concentration.

- Dissolution: Vortex the solution thoroughly. If necessary, gently warm the tube to 37°C or sonicate until the solid is completely dissolved.[\[1\]](#)
- Aliquoting and Storage: Dispense the stock solution into smaller, single-use aliquots and store at -80°C for long-term use.[\[1\]](#)[\[3\]](#)

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	242.28 g/mol	[1] [2]
Solubility in DMSO	48 mg/mL (198.11 mM)	[2]
125 mg/mL (515.93 mM)	[1]	
Solubility in Water	Insoluble	[2]
Solubility in Ethanol	Insoluble	[2]
Powder Storage	3 years at -20°C	[2]
Stock Solution Storage	1 month at -20°C	[1] [3] [4]
6 months at -80°C	[1] [3] [4]	

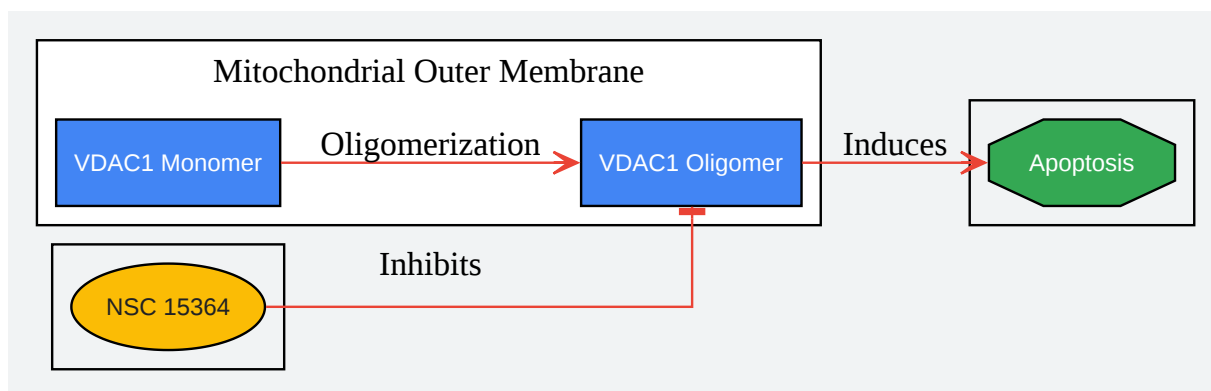
Stock Solution Preparation Calculator

To assist in your calculations, the following table provides the required volume of DMSO to prepare stock solutions of common concentrations.

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	4.1275 mL	20.6373 mL	41.2746 mL
5 mM	0.8255 mL	4.1275 mL	8.2549 mL
10 mM	0.4127 mL	2.0637 mL	4.1275 mL
20 mM	0.2064 mL	1.0319 mL	2.0637 mL

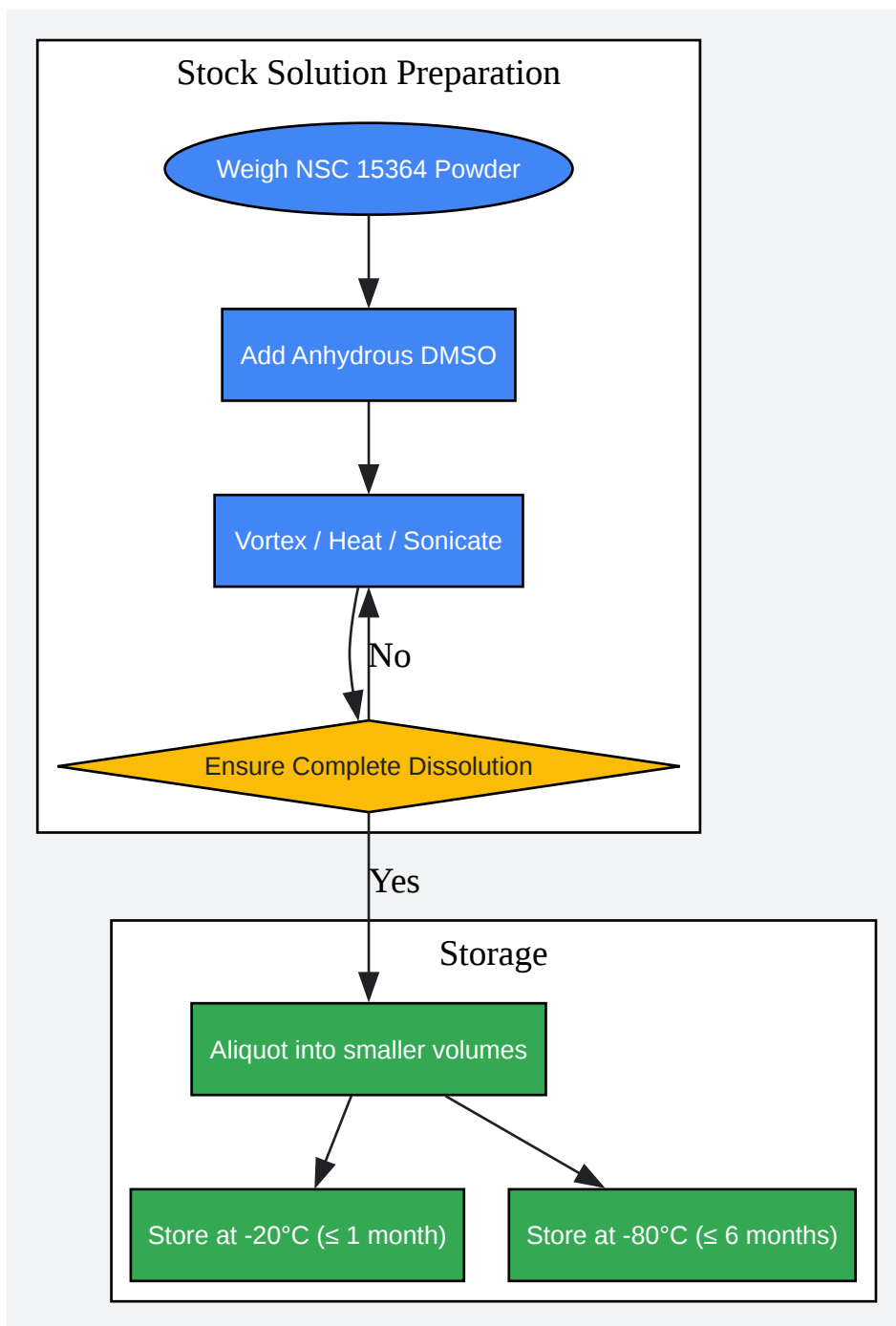
Visual Guides

NSC 15364 is an inhibitor of Voltage-Dependent Anion Channel 1 (VDAC1) oligomerization, which is a key step in the induction of apoptosis.[1][2][3]



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Caption: Mechanism of action of **NSC 15364**.



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Caption: Workflow for **NSC 15364** stock solution preparation.

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